

Personal protective equipment for handling TC-G 1005

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Compound of Interest

Compound Name: TC-G 1005

Cat. No.: B611244

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Essential Safety and Handling Guide for TC-G 1005

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This document provides critical safety and logistical information for the handling and disposal of **TC-G 1005**, a potent and selective G protein-coupled bile acid receptor 1 (GPBAR1/TGR5) agonist. Adherence to these guidelines is essential to ensure a safe laboratory environment and proper experimental conduct.

Chemical and Physical Properties

A summary of the key quantitative data for **TC-G 1005** is presented below for easy reference. This information is critical for accurate experimental planning and safe handling.

Property	Value	Reference
Molecular Weight	399.48 g/mol	[1]
Formula	C ₂₅ H ₂₅ N ₃ O ₂	[1]
Purity	≥98%	[1]
CAS Number	1415407-60-1	[1]
Storage Temperature	-20°C	[1]
Solubility	Soluble to 100 mM in DMSO and ethanol	

Personal Protective Equipment (PPE)

Due to the potential hazards associated with **TC-G 1005**, the following personal protective equipment is mandatory when handling this compound. Note that different suppliers may have varying hazard assessments; therefore, adopting a cautious approach is recommended.

Engineering Controls:

- Work in a well-ventilated area, preferably within a chemical fume hood.

Personal Protective Equipment:

- Eye Protection: Wear appropriate safety glasses or chemical safety goggles.
- Hand Protection: Use chemical-resistant gloves (e.g., nitrile) that have been inspected for integrity before use.
- Skin and Body Protection: A lab coat or other protective clothing is required to prevent skin contact.
- Respiratory Protection: If working outside of a fume hood or if aerosolization is possible, use a NIOSH-approved respirator.

Operational Plan: Step-by-Step Handling Procedures

Strict adherence to the following operational procedures is necessary to minimize risk and ensure the integrity of the compound.

- **Preparation:** Before handling, ensure that the work area is clean and uncluttered. Have all necessary equipment, including PPE, readily available.
- **Weighing:** If weighing the solid form of **TC-G 1005**, do so in a chemical fume hood to avoid inhalation of any dust particles.
- **Dissolving:** When preparing solutions, add the solvent to the solid compound slowly. **TC-G 1005** is soluble in DMSO and ethanol up to 100 mM.
- **Handling:** Always use appropriate tools (e.g., spatulas, forceps) to handle the solid compound. Avoid direct contact with skin and eyes.
- **Storage:** Store **TC-G 1005** at -20°C in a tightly sealed container.

Disposal Plan

Proper disposal of **TC-G 1005** and any contaminated materials is crucial to prevent environmental contamination and ensure regulatory compliance.

- **Unused Compound:** Dispose of unused **TC-G 1005** as hazardous chemical waste in accordance with local, state, and federal regulations. Do not discard it down the drain.
- **Contaminated Materials:** Any materials that have come into contact with **TC-G 1005**, such as pipette tips, gloves, and empty vials, should be considered contaminated. These items must be placed in a designated hazardous waste container for proper disposal.
- **Spills:** In the event of a spill, absorb the material with an inert absorbent (e.g., vermiculite, sand) and place it in a sealed container for hazardous waste disposal. Ventilate the area and clean the spill site thoroughly.

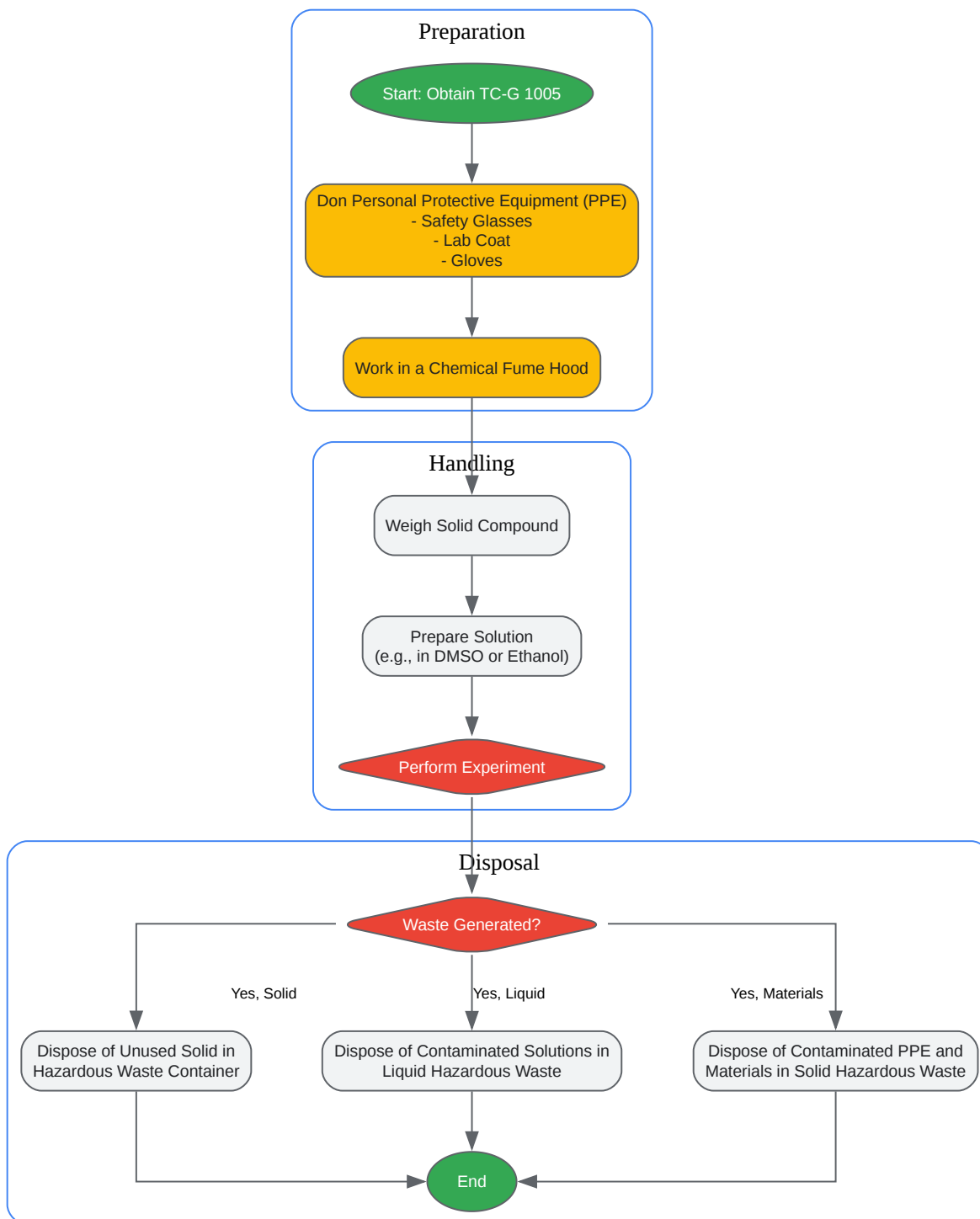
First Aid Measures

In the event of exposure to **TC-G 1005**, take the following immediate actions:

- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Seek medical attention.
- Skin Contact: Remove contaminated clothing and wash the affected area with soap and water for at least 15 minutes. Seek medical attention if irritation develops.
- Inhalation: Move the exposed person to fresh air. If breathing is difficult, provide oxygen. If not breathing, give artificial respiration. Seek immediate medical attention.
- Ingestion: Do not induce vomiting. Rinse mouth with water. Seek immediate medical attention.

TC-G 1005 Handling and Disposal Workflow

The following diagram outlines the key steps and decision points for the safe handling and disposal of **TC-G 1005**.



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Caption: Workflow for the safe handling and disposal of **TC-G 1005**.

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References

- 1. rndsystems.com [rndsystems.com]
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